

Application Notes and Protocols for the Preparation of CM-272 Stock Solutions

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Compound of Interest

Compound Name: CM-272

Cat. No.: B606737

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This document provides detailed guidelines and protocols for the preparation, storage, and handling of stock solutions of **CM-272**, a first-in-class, reversible dual inhibitor of the histone methyltransferase G9a and DNA methyltransferases (DNMTs).[1][2][3][4] Adherence to these protocols is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction to CM-272

CM-272 is a potent and selective small molecule inhibitor targeting both G9a (also known as EHMT2) and DNMTs, including DNMT1, DNMT3A, and DNMT3B.[2][3] By simultaneously inhibiting these key epigenetic modifiers, **CM-272** can induce changes in histone and DNA methylation, leading to the reactivation of tumor suppressor genes. Its anti-tumor activity, including inhibition of cell proliferation and induction of apoptosis, has been demonstrated in various hematological malignancies and solid tumors.[1][2][4][5]

The mechanism of **CM-272** involves the competitive inhibition of the substrates for both G9a and DNMTs, which plays a critical role in its therapeutic potential.[2][5] Given its potent activity in the nanomolar range, careful preparation of stock and working solutions is essential for in vitro and in vivo studies.

Physicochemical and Solubility Data

Proper preparation of **CM-272** solutions begins with an understanding of its fundamental properties. The quantitative data below is summarized for easy reference.

Table 1: Physicochemical Properties of **CM-272**

Property	Value
CAS Number	1846570-31-7[1][3][6]
Molecular Formula	C ₂₈ H ₃₈ N ₄ O ₃ [1][3]
Molecular Weight	478.64 g/mol [1]
Appearance	Crystalline solid powder[1][6]
Purity	≥95-98%[1][3][6]

Table 2: Solubility Profile of **CM-272**

Solvent	Solubility	Molar Concentration (Max)
DMSO	≥ 30 mg/mL (up to 96 mg/mL reported)[3][7]	~62.7 mM (up to 200.57 mM reported)
Ethanol	≥ 30 mg/mL[3]	~62.7 mM
DMF	≥ 30 mg/mL[3]	~62.7 mM
Ethanol:PBS (pH 7.2) (1:6)	~0.15 mg/mL[3][4]	~0.31 mM
Water	Insoluble[7]	N/A

Note: The solubility in DMSO can be affected by the presence of moisture. It is recommended to use fresh, anhydrous DMSO for the preparation of high-concentration stock solutions.[7]

Experimental Protocols

- **CM-272** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions for cell-based assays.

Step 1: Calculation of Mass To prepare a desired volume of a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 478.64 \text{ g/mol} \times 1000 \text{ mg/g} = 4.7864 \text{ mg}$

Table 3: Example Mass Calculations for 10 mM **CM-272** Stock Solution

Desired Volume	Required Mass of CM-272
100 µL	0.479 mg
500 µL	2.393 mg
1 mL	4.786 mg
5 mL	23.932 mg

Step 2: Weighing **CM-272**

- Place a sterile microcentrifuge tube or vial on the analytical balance and tare the weight.
- Carefully weigh the calculated amount of **CM-272** powder into the tube.

Step 3: Dissolution

- Add the appropriate volume of anhydrous DMSO to the tube containing the **CM-272** powder.
- Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
- Visually inspect the solution to ensure there are no visible particles. If dissolution is slow, gentle warming (to 37°C) or brief sonication can be applied to aid the process.[\[2\]](#)

Step 4: Aliquoting and Storage

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots according to the recommendations in Table 4.

Working solutions for cell culture experiments are typically prepared by diluting the high-concentration stock solution in the appropriate cell culture medium.

Example: To prepare 1 mL of a 10 µM working solution from a 10 mM stock solution:

- Use the dilution formula: $C_1V_1 = C_2V_2$
 - $(10,000\ \mu\text{M}) \times V_1 = (10\ \mu\text{M}) \times (1000\ \mu\text{L})$
 - $V_1 = 1\ \mu\text{L}$
- Add 1 µL of the 10 mM **CM-272** stock solution to 999 µL of cell culture medium.
- Mix thoroughly by gentle pipetting or vortexing before adding to your experimental setup.

Note: It is recommended to prepare working solutions fresh for each experiment.[\[2\]](#)

Storage and Stability

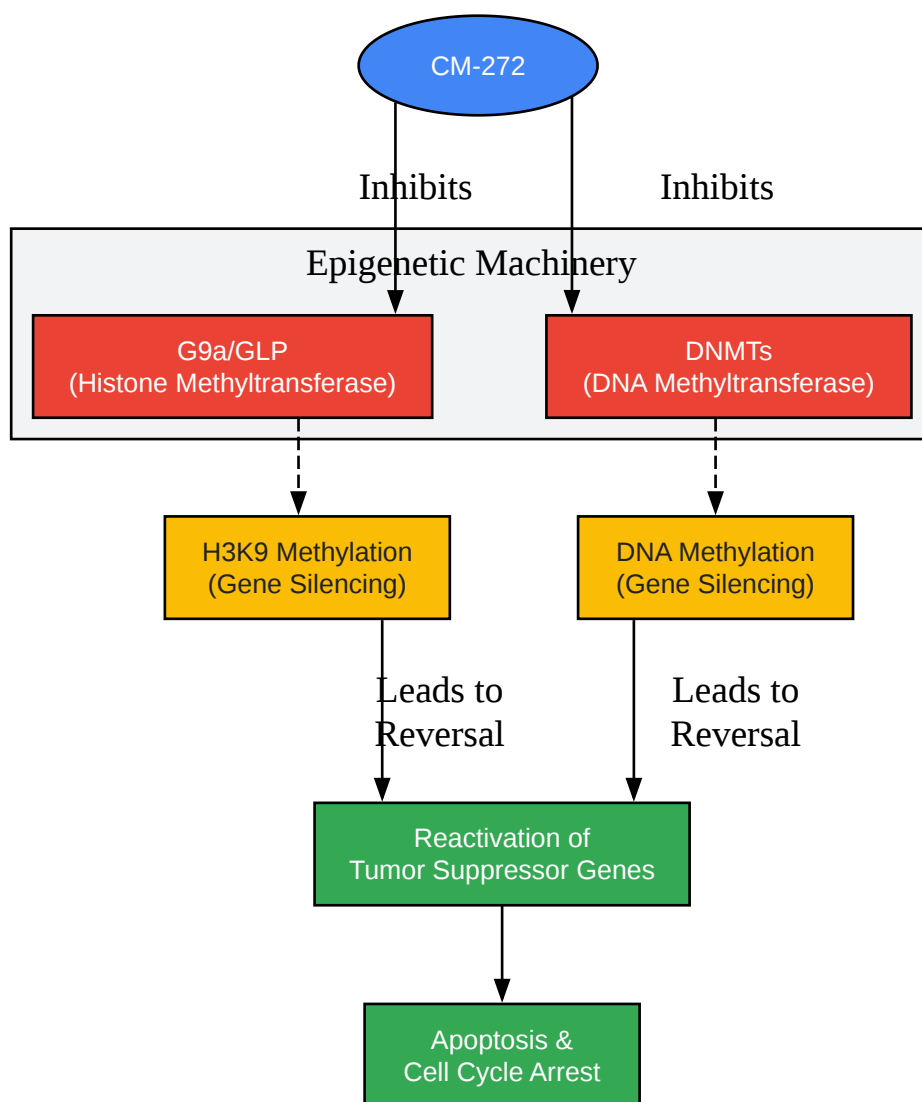
Proper storage is critical to maintain the integrity and activity of **CM-272**.

Table 4: Recommended Storage Conditions

Form	Temperature	Duration	Notes
Solid Powder	0 - 4°C	Short-term (days to weeks)	Store in a dry, dark place.[1][6]
-20°C	Long-term (months to years)	Stability reported as ≥ 4 years.[3]	
Stock Solution (in DMSO)	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles.[7]
-80°C	Up to 1 year	Recommended for longer-term storage. [7]	

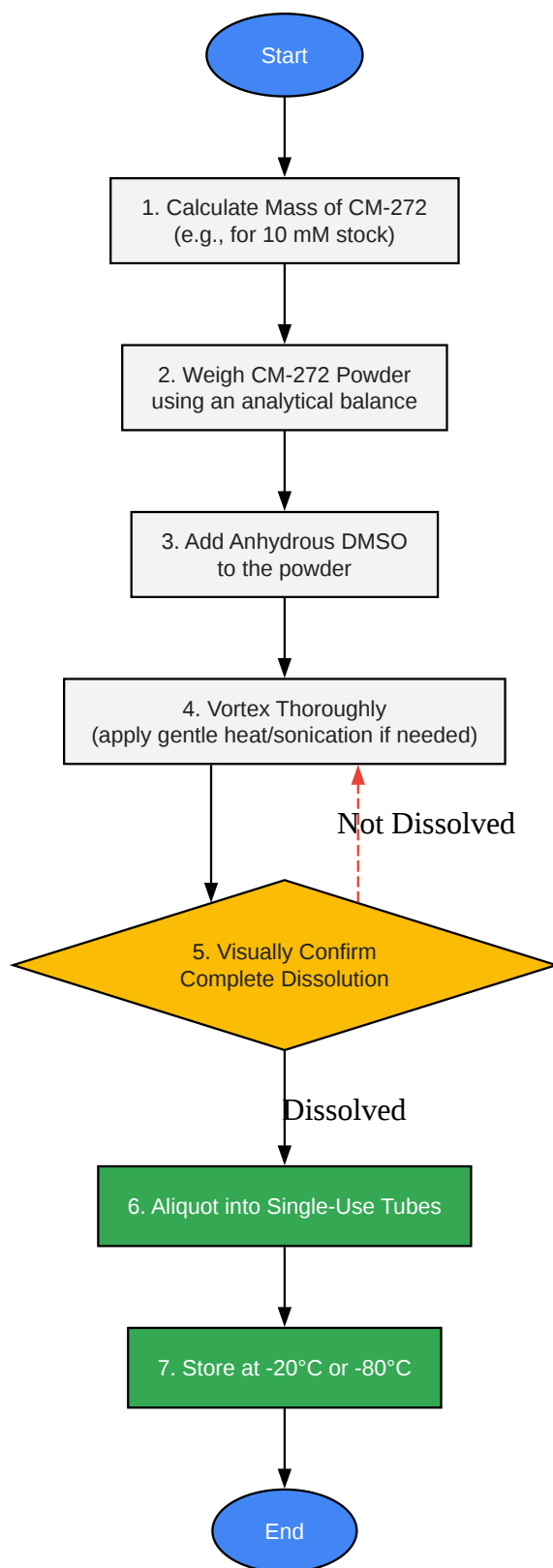
Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the mechanism of action of **CM-272** and the experimental workflow for stock solution preparation.



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Caption: Mechanism of action of **CM-272**.



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Caption: Workflow for **CM-272** stock solution preparation.

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